

# 5-Bromo-2-methyl-1,3-dinitrobenzene safety and handling

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## Compound of Interest

**Compound Name:** 5-Bromo-2-methyl-1,3-dinitrobenzene

**Cat. No.:** B1282729

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An In-depth Technical Guide to the Safe Handling of **5-Bromo-2-methyl-1,3-dinitrobenzene**

## Introduction

**5-Bromo-2-methyl-1,3-dinitrobenzene** (also known as 4-Bromo-2,6-dinitrotoluene) is a halogenated nitroaromatic compound used in various organic synthesis applications within research and development.[1][2] Its molecular structure, characterized by a benzene ring substituted with a bromine atom, a methyl group, and two nitro groups, imparts specific reactivity and, consequently, significant health and safety hazards. Nitroaromatic compounds, as a class, are recognized for their potential toxicity and explosive properties.[2] This guide provides a comprehensive overview of the critical safety protocols and handling procedures necessary to mitigate risks when working with this chemical. It is intended for laboratory personnel, including researchers, chemists, and drug development professionals, who are responsible for handling this compound.

## Hazard Identification and Physicochemical Properties

A thorough understanding of the hazards associated with **5-Bromo-2-methyl-1,3-dinitrobenzene** is the foundation of a robust safety plan. The primary risks involve its potential toxicity, reactivity, and hazards upon decomposition. While comprehensive toxicological data is

not available for this specific compound, the data for structurally related nitroaromatic and halogenated compounds provide a basis for prudent handling.[\[1\]](#)[\[3\]](#)

## GHS Classification and Hazards

While a specific GHS classification is not universally established, related compounds suggest potential for acute toxicity, skin irritation, and eye irritation.[\[4\]](#) One available safety data sheet suggests it is classified as a toxic solid for transport purposes.[\[1\]](#) A key safety concern for dinitro-aromatic compounds is the potential for explosive decomposition, especially with heat, shock, or friction.[\[2\]](#)

## Physicochemical Data Summary

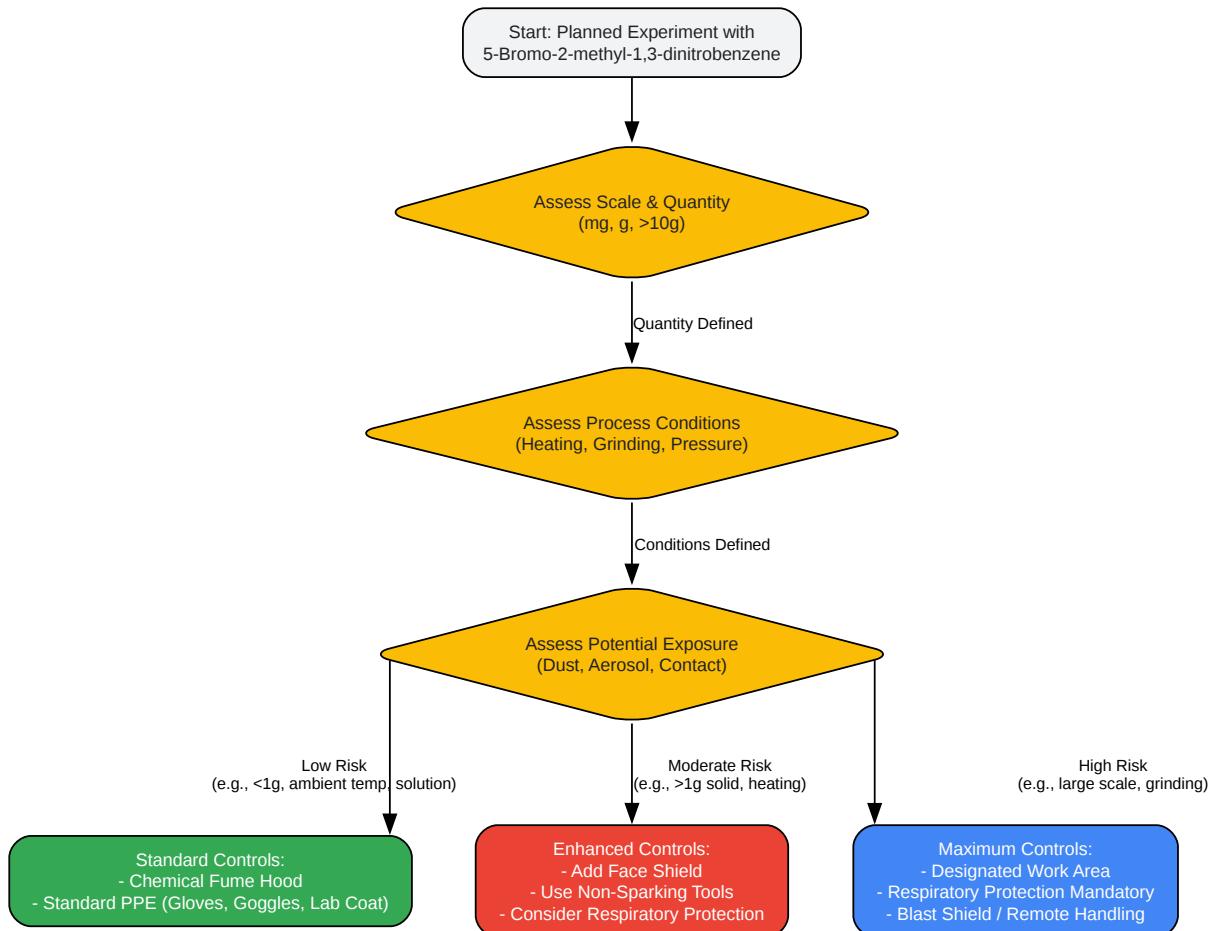
The physical and chemical properties of a substance are critical for assessing its potential for exposure (e.g., via dust formation) and for designing appropriate storage and handling protocols.

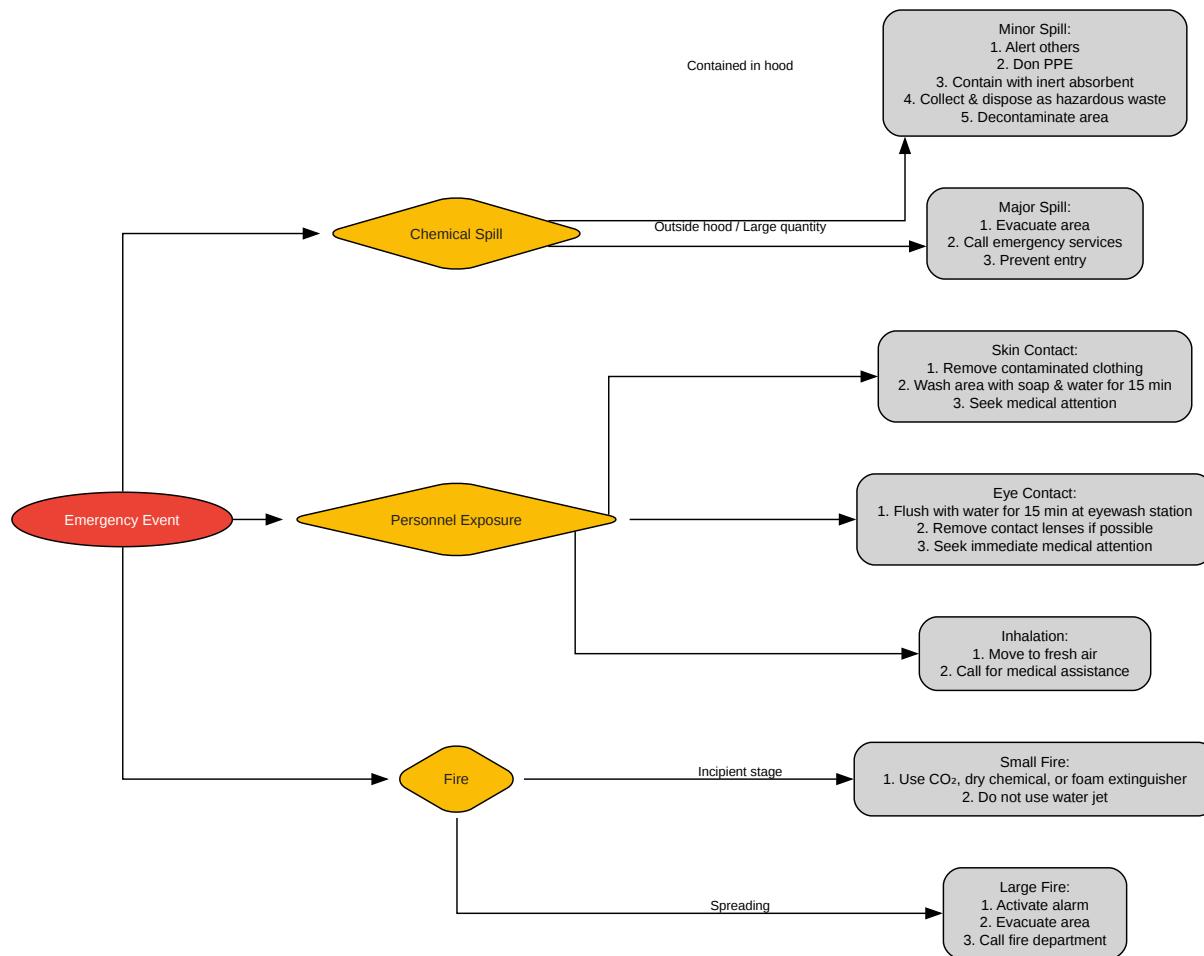
Property	Value	Source(s)
Chemical Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	261.03 g/mol	<a href="#">[5]</a>
Appearance	Brown crystalline solid	<a href="#">[2]</a>
Melting Point	86-88 °C	<a href="#">[1]</a>
Boiling Point	314.2 °C (Predicted)	<a href="#">[2]</a>
Density	1.793 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	143.8 °C	<a href="#">[1]</a>
Solubility	Soluble in organic solvents such as ethanol, acetone, and dimethylformamide.	<a href="#">[2]</a>

## Risk Assessment and Control Measures

A systematic risk assessment must be performed before any experiment involving **5-Bromo-2-methyl-1,3-dinitrobenzene**. The workflow below outlines the critical decision-making process

to establish appropriate safety controls.





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Caption: Decision-Making Workflow for Emergency Response.

## Spill Management

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure maximum ventilation. [1][4]2. Control Ignition Sources: Remove all sources of ignition. [1]3. Containment: For small spills, contain the material using an inert absorbent like sand, vermiculite, or silica gel. [4]Do not use combustible materials like paper towels. [4]4. Cleanup: Carefully scoop the absorbed material into a labeled, sealable hazardous waste container. [4]Avoid creating dust. [1]5. Decontamination: Clean the spill area with a suitable solvent and then wash thoroughly with soap and water. [4]

## First Aid Measures

Medical attention should be sought for any significant exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention. [6]\* Skin Contact: Immediately remove all contaminated clothing. [1]Wash the affected skin area with plenty of soap and water for at least 15 minutes. [6][7]\* Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. [1][7]Seek immediate medical attention. [8]\* Ingestion: Do NOT induce vomiting. [7][8]Rinse the mouth with water and seek immediate medical attention. [1]

## Fire Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires. [1]\* Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [1][6]

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